

# Application Notes and Protocols for Tyrosinase (206-214) in ELISPOT Assay

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## Compound of Interest

Compound Name: Tyrosinase (206-214), human

Cat. No.: B066410

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## Introduction

The Enzyme-Linked Immunospot (ELISPOT) assay is a highly sensitive method for the quantification of cytokine-secreting cells at the single-cell level.[1][2] This makes it an invaluable tool in immunology, particularly for monitoring T-cell responses in cancer research, vaccine development, and infectious diseases.[1][3] Tyrosinase, a key enzyme in melanin synthesis, is a well-established tumor-associated antigen in melanoma. The peptide fragment Tyrosinase (206-214), with the amino acid sequence H-Ala-Phe-Leu-Pro-Trp-His-Arg-Leu-Phe-OH (AFLPWHRLF), is an HLA-A24 restricted epitope recognized by tumor-infiltrating lymphocytes (TILs).[4] Consequently, this peptide is frequently used to stimulate and detect melanoma-specific T-cell responses in vitro.

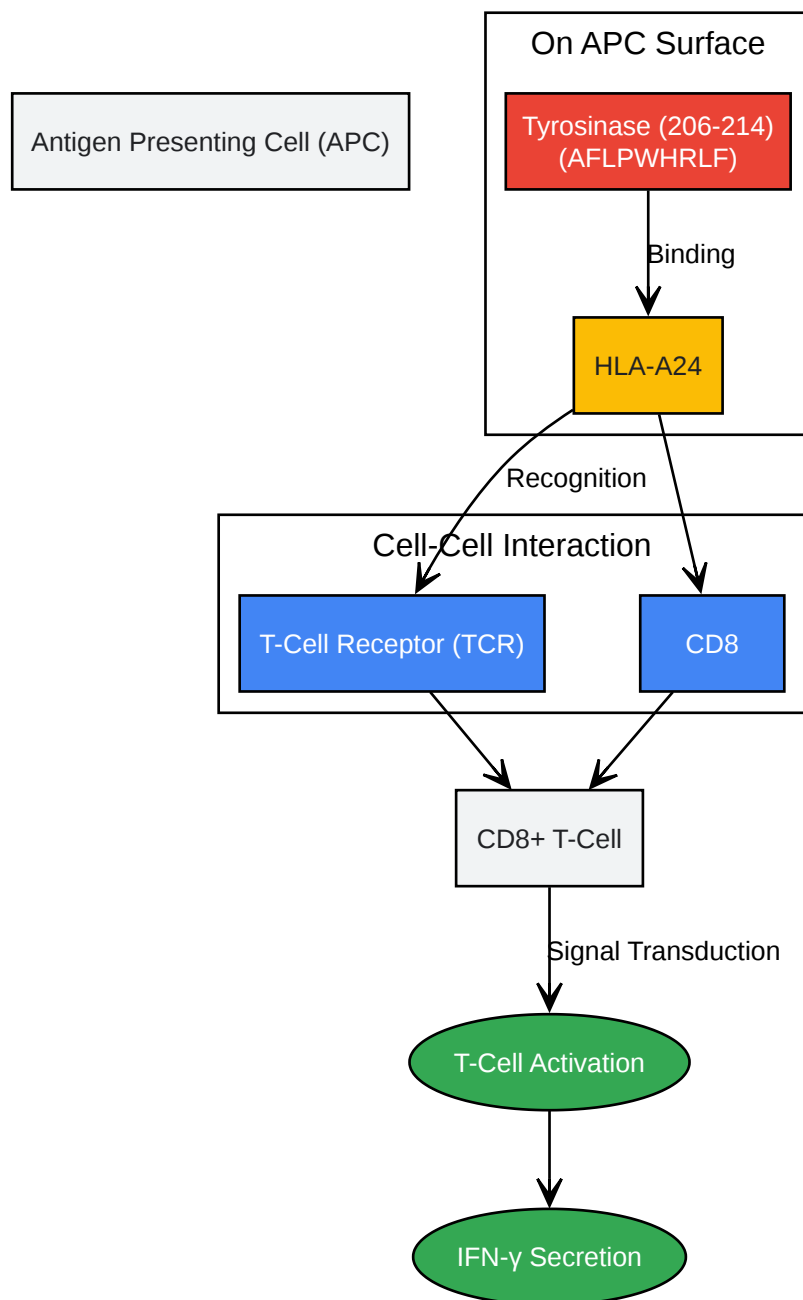
These application notes provide a detailed protocol for utilizing Tyrosinase (206-214) peptide in an Interferon-gamma (IFN- $\gamma$ ) ELISPOT assay to quantify antigen-specific T-cell responses.

## Principle of the Assay

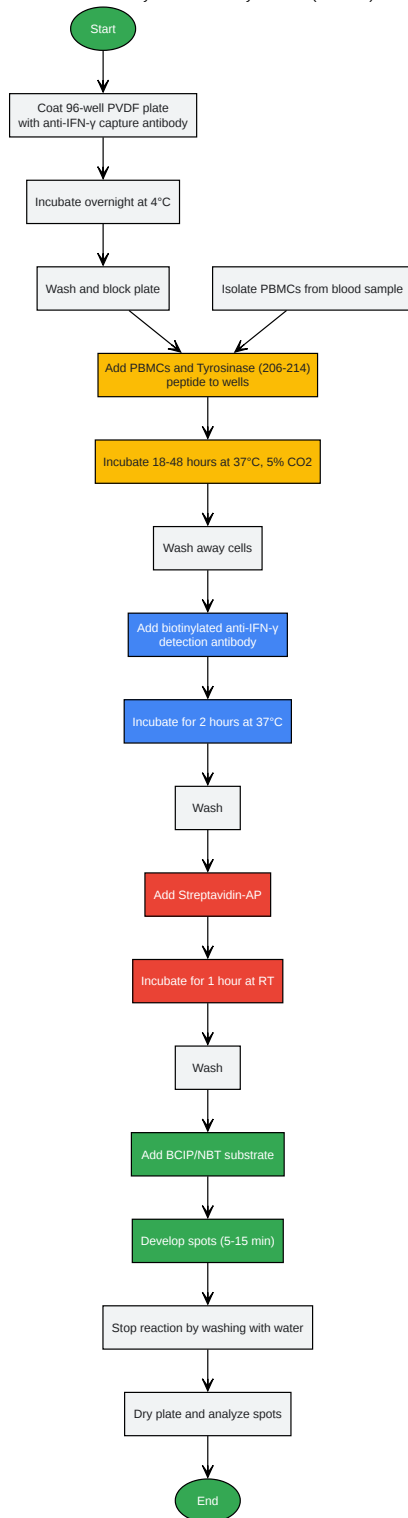
The IFN- $\gamma$  ELISPOT assay is designed to detect and quantify T-cells that release IFN- $\gamma$  upon stimulation with a specific antigen, in this case, the Tyrosinase (206-214) peptide. The assay follows a "sandwich" ELISA principle. A 96-well plate with a polyvinylidene difluoride (PVDF) membrane is coated with a capture antibody specific for IFN- $\gamma$ . Peripheral blood mononuclear cells (PBMCs) or isolated T-cells are then cultured in these wells in the presence of the

Tyrosinase (206-214) peptide. T-cells that recognize the peptide presented by antigen-presenting cells (APCs) within the PBMC population will be activated and secrete IFN- $\gamma$ . The secreted cytokine is captured by the antibody on the membrane in the immediate vicinity of the secreting cell. After an appropriate incubation period, the cells are washed away, and a biotinylated detection antibody specific for a different epitope of IFN- $\gamma$  is added. This is followed by the addition of an enzyme-conjugate (e.g., streptavidin-alkaline phosphatase) and a substrate that precipitates to form a colored spot at the site of cytokine secretion. Each spot represents a single IFN- $\gamma$ -secreting cell, allowing for the quantification of the antigen-specific T-cell frequency.

## Signaling Pathway

T-Cell Activation and IFN- $\gamma$  Secretion Pathway

ELISPOT Assay Workflow for Tyrosinase (206-214)

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